

[D-Asn5]-Oxytocin solubility and storage conditions

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Compound of Interest

Compound Name: [D-Asn5]-Oxytocin

Cat. No.: B13923107

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Technical Support Center: [D-Asn5]-Oxytocin

This technical support center provides guidance on the solubility and storage of **[D-Asn5]-Oxytocin**. For researchers, scientists, and drug development professionals, this resource offers troubleshooting guides and frequently asked questions to ensure the integrity and optimal use of this peptide in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving lyophilized **[D-Asn5]-Oxytocin**?

A1: While specific solubility data for **[D-Asn5]-Oxytocin** is limited, data for the parent molecule, Oxytocin, can be used as a starting point. For initial reconstitution, sterile, distilled water or a buffer appropriate for your experiment is recommended. If you encounter solubility issues, consider using a small amount of an organic solvent like DMSO or ethanol, followed by dilution with your aqueous buffer. For Oxytocin, solubility has been reported in various solvents^{[1][2][3]}.

Q2: I am having trouble dissolving **[D-Asn5]-Oxytocin** in my aqueous buffer. What can I do?

A2: If you are experiencing solubility issues, please refer to our troubleshooting guide below. Sonication or gentle vortexing can aid in dissolution. It is also crucial to consider the pH of your buffer, as peptide solubility is often pH-dependent. For Oxytocin, the most stable pH is reported to be 4.5^[4].

Q3: How should I store the lyophilized **[D-Asn5]-Oxytocin** powder?

A3: Lyophilized **[D-Asn5]-Oxytocin** should be stored in a freezer at -20°C. One supplier of the solid form recommends storage at 2-8°C[5]. When stored correctly, the solid peptide should be stable for an extended period. For Oxytocin, stability of at least two to four years at -20°C has been reported[2][3].

Q4: What are the recommended storage conditions for **[D-Asn5]-Oxytocin** in solution?

A4: Once reconstituted, it is recommended to aliquot the **[D-Asn5]-Oxytocin** solution and store it at -20°C. Avoid repeated freeze-thaw cycles. For short-term storage (a few days), refrigeration at 2-8°C is acceptable[6]. It is important to note that for Oxytocin, it is not recommended to store aqueous solutions for more than one day[2][3].

Q5: How does the stability of **[D-Asn5]-Oxytocin** compare to Oxytocin?

A5: The substitution of L-Asparagine with D-Asparagine at position 5 may influence the peptide's conformation and susceptibility to enzymatic degradation, potentially altering its stability profile. However, without specific stability studies on **[D-Asn5]-Oxytocin**, it is advisable to follow the conservative storage guidelines established for Oxytocin. Oxytocin is known to be sensitive to high temperatures[6].

Data Presentation

Note: The following quantitative data is for Oxytocin and should be used as a general guideline for **[D-Asn5]-Oxytocin**. It is highly recommended to perform your own solubility and stability tests for the specific analog.

Table 1: Solubility of Oxytocin in Various Solvents

Solvent	Approximate Solubility (mg/mL)	Reference
Dimethylformamide (DMF)	30	[1] [2] [3]
Dimethyl sulfoxide (DMSO)	14	[1] [2] [3]
Ethanol	5	[1] [2] [3]
Phosphate-Buffered Saline (PBS), pH 7.2	5	[1] [2] [3]
Water	Soluble	[7]
Butanol	Soluble	[7]

Table 2: Recommended Storage Conditions for Oxytocin

Form	Temperature	Duration	Recommendations	Reference
Lyophilized Solid	-20°C	≥ 2-4 years	Store in a desiccated environment.	[2] [3]
Lyophilized Solid	2-8°C	Not specified	Recommended by one supplier for [D-Asn5]-Oxytocin.	[5]
Aqueous Solution	2-8°C	≤ 1 day	Avoid prolonged storage in aqueous solution.	[2] [3]
Aqueous Solution	2-8°C	Up to 28 days (in Lactated Ringer's)	For specific infusion solutions.	[8]
Aqueous Solution	Room Temperature	Up to 90 days (in 5% Dextrose or 0.9% NaCl)	For specific infusion solutions, protected from light.	[8]
Aliquots in Solution	-20°C	Several months	Avoid repeated freeze-thaw cycles.	General peptide handling guideline

Experimental Protocols

Protocol 1: Determination of [D-Asn5]-Oxytocin Solubility

Objective: To determine the solubility of **[D-Asn5]-Oxytocin** in a specific solvent.

Materials:

- **[D-Asn5]-Oxytocin** (lyophilized powder)
- Solvent of choice (e.g., water, PBS, DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Sonicator bath
- Spectrophotometer or HPLC system

Methodology:

- Weigh out a small, precise amount of lyophilized **[D-Asn5]-Oxytocin** (e.g., 1 mg) into a microcentrifuge tube.
- Add a small, measured volume of the solvent (e.g., 100 μ L) to the tube.
- Vortex the tube for 30 seconds.
- Visually inspect for any undissolved particles.
- If particles remain, sonicate the tube in a water bath for 5-10 minutes.
- Visually inspect again. If the peptide is fully dissolved, its solubility is at least 10 mg/mL.
- If the peptide is not fully dissolved, add another measured volume of the solvent and repeat steps 3-6 until the peptide is fully dissolved. Calculate the final concentration to determine the solubility.
- (Optional) For a more quantitative assessment, centrifuge the solution to pellet any undissolved peptide. Measure the concentration of the supernatant using a spectrophotometer (at 280 nm, if the peptide contains Trp or Tyr) or an HPLC system.

Protocol 2: Assessment of [D-Asn5]-Oxytocin Stability in Solution

Objective: To assess the stability of **[D-Asn5]-Oxytocin** in a specific buffer over time and at different temperatures.

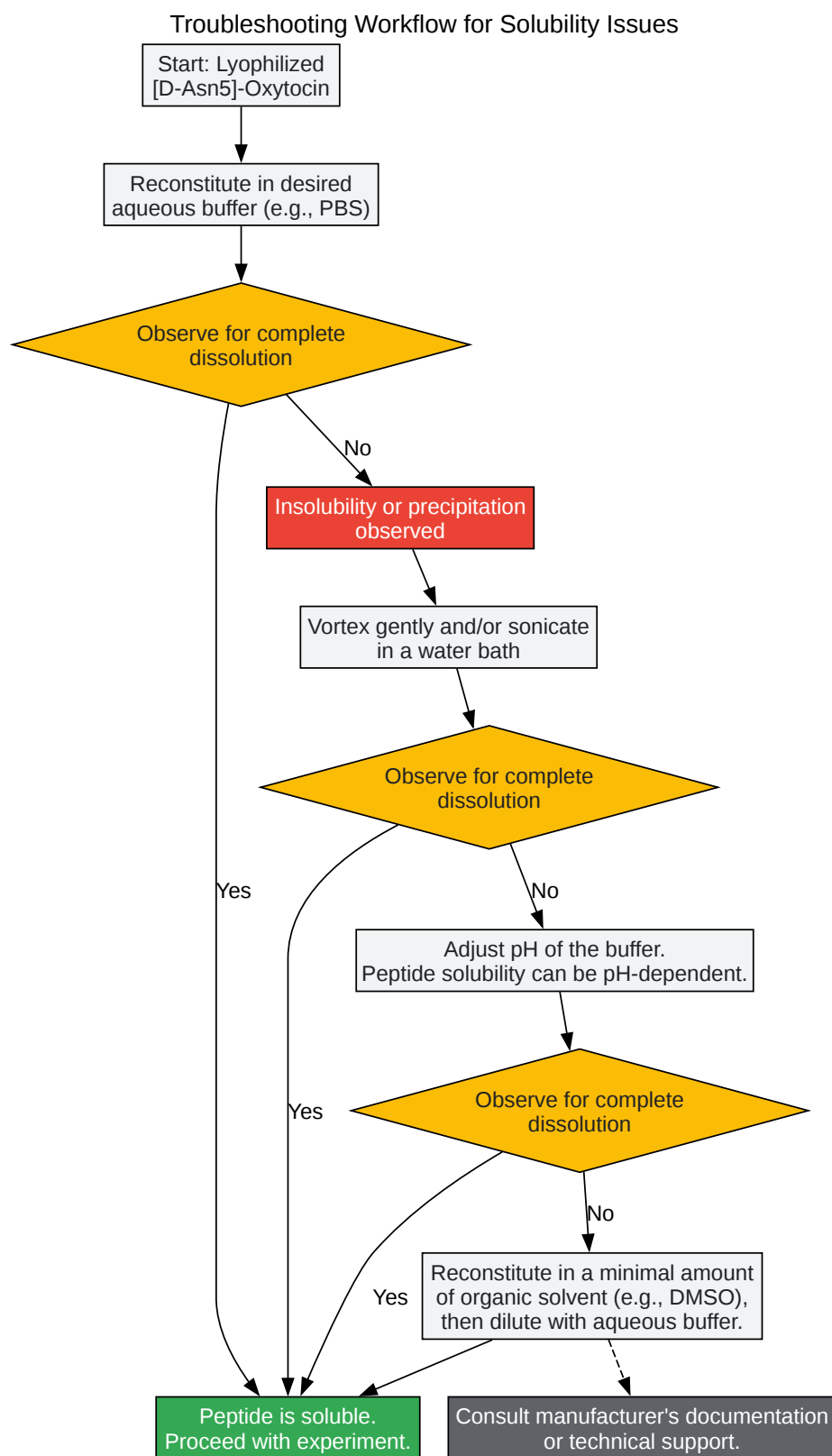
Materials:

- Stock solution of **[D-Asn5]-Oxytocin** of known concentration
- Buffer of choice
- Microcentrifuge tubes or HPLC vials
- Incubators or water baths set at desired temperatures (e.g., 4°C, 25°C, 37°C)
- HPLC system with a suitable column (e.g., C18)

Methodology:

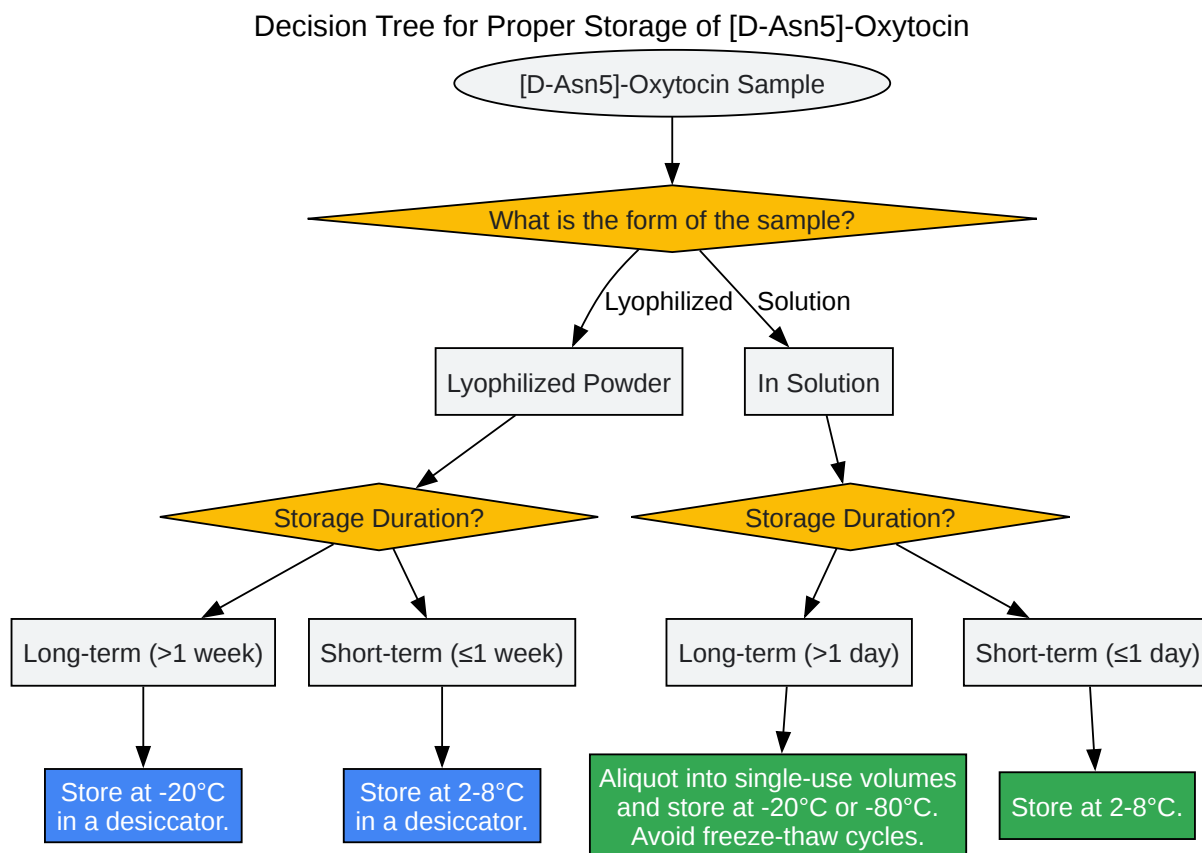
- Prepare a solution of **[D-Asn5]-Oxytocin** in the buffer of choice at a known concentration.
- Aliquot the solution into several microcentrifuge tubes or HPLC vials.
- Take a "time zero" sample and analyze it immediately by HPLC to determine the initial peak area of the intact peptide.
- Store the remaining aliquots at the different desired temperatures.
- At specified time points (e.g., 1, 3, 7, 14, and 30 days), remove an aliquot from each temperature condition.
- Analyze the samples by HPLC.
- Compare the peak area of the intact **[D-Asn5]-Oxytocin** at each time point to the "time zero" sample. A decrease in the peak area indicates degradation.
- Plot the percentage of remaining intact peptide versus time for each temperature to determine the stability profile.

Mandatory Visualizations



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Caption: Troubleshooting workflow for addressing solubility challenges with **[D-Asn5]-Oxytocin**.



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Caption: Decision tree for selecting the appropriate storage conditions for **[D-Asn5]-Oxytocin**.

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